

4-(Chloromethyl)-2,2-dimethyl-1,3-dioxolane boiling point and density

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Compound of Interest

Compound Name: 4-(Chloromethyl)-2,2-dimethyl-1,3-dioxolane

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Technical Guide: 4-(Chloromethyl)-2,2-dimethyl-1,3-dioxolane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties and synthesis of **4-(Chloromethyl)-2,2-dimethyl-1,3-dioxolane**, a key intermediate in various synthetic applications. This document includes tabulated physical data, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic workflow to support research and development activities in the chemical and pharmaceutical sciences.

Physicochemical Properties

4-(Chloromethyl)-2,2-dimethyl-1,3-dioxolane is a clear, colorless to light yellow liquid.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ ClO ₂	[2][3]
Molecular Weight	150.60 g/mol	[3][4]
Boiling Point	156-158 °C (at atmospheric pressure)	[1][3][5]
63 °C (at 37 mmHg)	[2]	
Density	1.063 g/mL (at 25 °C)	[2][3][5]
Refractive Index	n _{20/D} 1.434	[2][3][5]
Flash Point	53.3 °C (127.9 °F) - closed cup	[3]
CAS Number	4362-40-7	[2][3]

Synthesis Protocol

The synthesis of **4-(Chloromethyl)-2,2-dimethyl-1,3-dioxolane** is typically achieved through the ketalization of 3-chloro-propane-1,2-diol with acetone.[1][6] This reaction is acid-catalyzed, and the water produced is removed to drive the reaction to completion.[6]

Experimental Protocol: Synthesis of 4-(Chloromethyl)-2,2-dimethyl-1,3-dioxolane

Materials:

- 3-chloro-propane-1,2-diol
- Acetone
- p-Toluenesulfonic acid (catalytic amount)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)

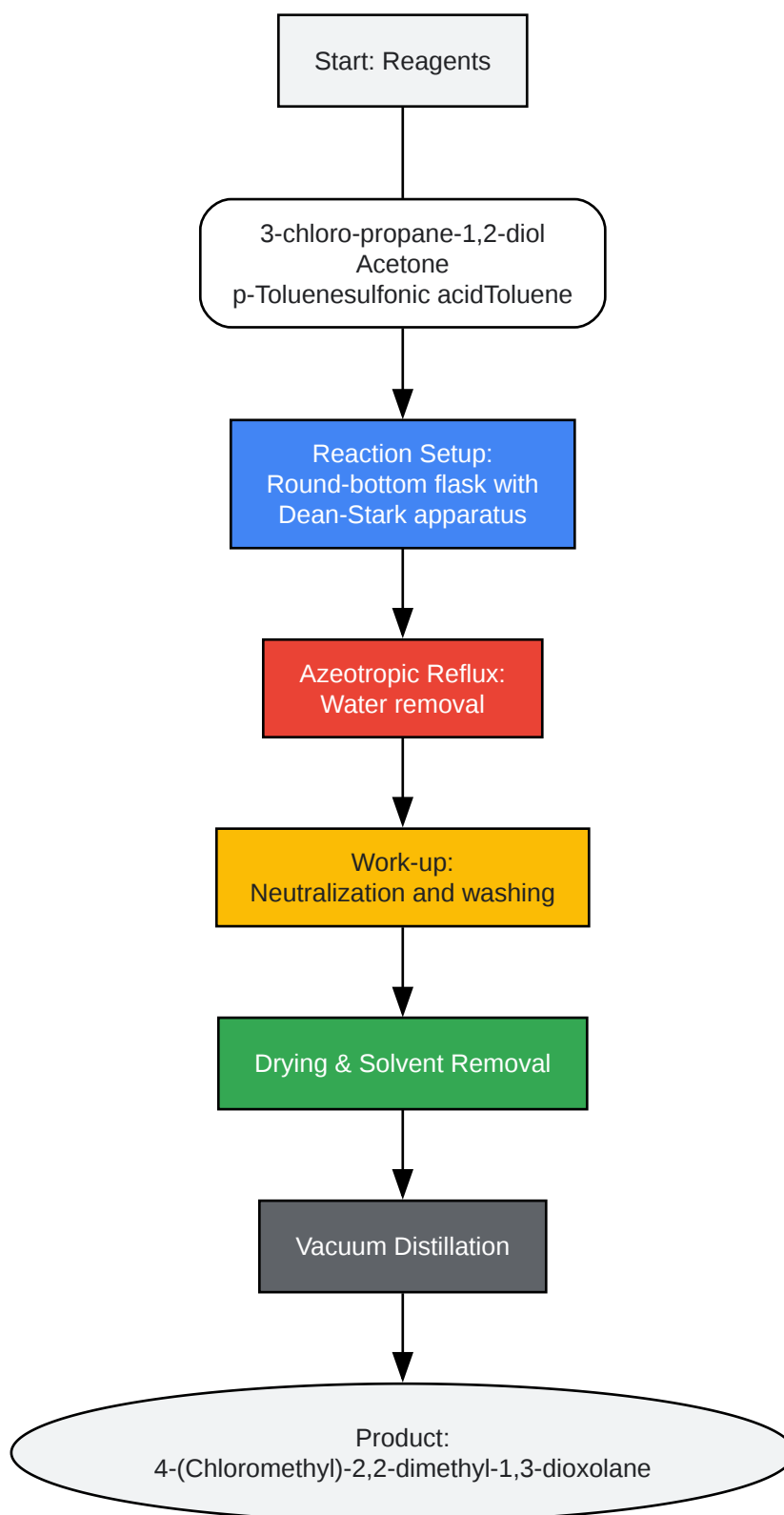
- Anhydrous sodium sulfate

Procedure:

- **Reaction Setup:** A round-bottom flask is equipped with a Dean-Stark apparatus and a reflux condenser.[6]
- **Charging the Flask:** The flask is charged with 3-chloro-propane-1,2-diol, a slight excess of acetone, and toluene.[6]
- **Catalyst Addition:** A catalytic amount of p-toluenesulfonic acid is added to the mixture.[6]
- **Reaction:** The mixture is heated to reflux. The water formed during the reaction is collected in the Dean-Stark trap as an azeotrope with toluene, driving the equilibrium towards the product.[6] The reaction progress is monitored by the amount of water collected.[6]
- **Work-up:** Once the theoretical amount of water has been collected, the reaction mixture is cooled to room temperature.[6] The organic layer is then washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.[6]
- **Drying and Solvent Removal:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.[6]
- **Purification:** The crude product is purified by vacuum distillation to yield pure **4-(Chloromethyl)-2,2-dimethyl-1,3-dioxolane**.[6]

Visualized Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **4-(Chloromethyl)-2,2-dimethyl-1,3-dioxolane**.



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Caption: Synthesis workflow for **4-(Chloromethyl)-2,2-dimethyl-1,3-dioxolane**.

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